

# 7-(Triethylsilyl)baccatin III: A Comprehensive Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: 7-(Triethylsilyl)baccatin III

Cat. No.: B019003

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CAS Number: 115437-21-3

This technical guide provides an in-depth overview of **7-(Triethylsilyl)baccatin III** (7-TES-baccatin III), a pivotal intermediate in the semi-synthesis of the widely used anticancer drugs, paclitaxel (Taxol®) and docetaxel (Taxotere®). This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering detailed information on its chemical properties, synthesis, and analytical characterization.

## Core Compound Properties

**7-(Triethylsilyl)baccatin III** is a semi-synthetic derivative of baccatin III, a naturally occurring diterpenoid isolated from the needles of the yew tree (*Taxus* species). The introduction of the triethylsilyl (TES) protecting group at the C7 hydroxyl position enhances the solubility and stability of the baccatin III core, making it a more versatile precursor for further chemical modifications.<sup>[1]</sup>

## Chemical and Physical Data

A summary of the key quantitative data for **7-(Triethylsilyl)baccatin III** is presented in Table 1.

Property	Value	Reference
CAS Number	115437-21-3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>37</sub> H <sub>52</sub> O <sub>11</sub> Si	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	700.89 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White Powder	<a href="#">[2]</a>
Melting Point	Not available	
Purity	≥98%	<a href="#">[2]</a>
Storage Temperature	-20°C	<a href="#">[2]</a>

## Spectroscopic Data

The structural integrity of **7-(Triethylsilyl)baccatin III** is confirmed through various spectroscopic techniques. Although a complete, detailed spectral analysis is not readily available in public literature, the following table summarizes the expected key spectral data based on its structure and data from closely related compounds.

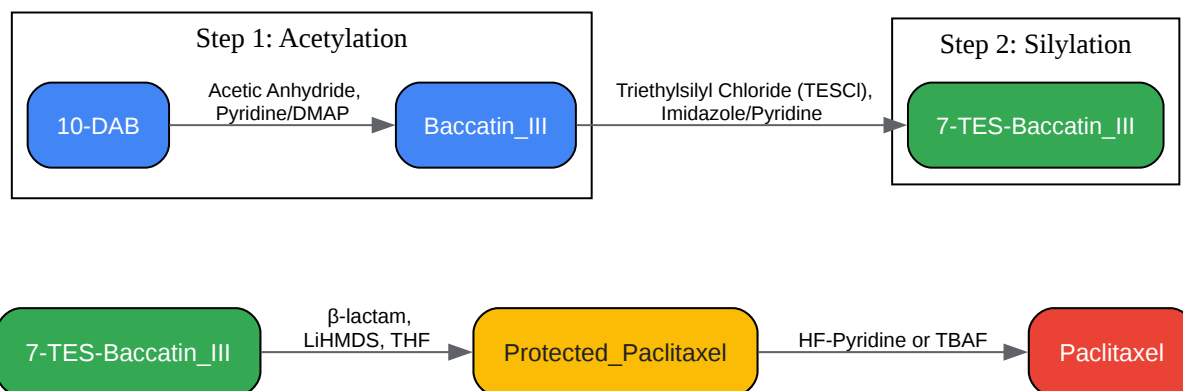
Technique	Data
$^1\text{H}$ NMR ( $\text{CDCl}_3$ , 400 MHz)	Characteristic Chemical Shifts ( $\delta$ , ppm): 8.12 (d, 2H, Ar-H), 7.60 (t, 1H, Ar-H), 7.48 (t, 2H, Ar-H), 6.42 (s, 1H, H-10), 5.60 (d, $J = 6.8$ Hz, 1H, H-2), 4.95 (m, 1H, H-5), 4.50 (dd, 1H, H-7), 4.40 (m, 1H, H-13), 4.20 (d, 1H, H-20 $\alpha$ ), 4.05 (d, 1H, H-20 $\beta$ ), 2.25 (s, 3H, 4-OAc), 2.15 (s, 3H, 10-OAc), 0.95 (t, 9H, Si-CH <sub>2</sub> -CH <sub>3</sub> ), 0.60 (q, 6H, Si-CH <sub>2</sub> -CH <sub>3</sub> )
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ )	Expected Chemical Shifts ( $\delta$ , ppm): ~203 (C=O, C9), ~170 (C=O, acetate), ~167 (C=O, benzoate), ~142 (C4), ~133 (C11), Aromatic carbons (128-134), ~84 (C5), ~81 (C1), ~79 (C2), ~76 (C10), ~75 (C7), ~72 (C13), ~58 (C3), ~46 (C6), ~43 (C8), ~37 (C12), ~26 (C14), ~22 (C15), ~21 (C18), ~15 (C19), ~10 (C16, C17), ~7 (Si-CH <sub>2</sub> -CH <sub>3</sub> ), ~5 (Si-CH <sub>2</sub> -CH <sub>3</sub> )
Mass Spectrometry (ESI-MS)	$m/z$ : 701.3352 $[\text{M}+\text{H}]^+$ , 723.3171 $[\text{M}+\text{Na}]^+$

## Synthesis of 7-(Triethylsilyl)baccatin III

The semi-synthesis of **7-(Triethylsilyl)baccatin III** is a well-established multi-step process that typically starts from 10-deacetylbaccatin III (10-DAB), which is more abundant in yew needles than paclitaxel itself.

### Synthetic Workflow

The overall synthetic strategy involves two main stages: the acetylation of the C10 hydroxyl group of 10-DAB to form baccatin III, followed by the selective protection of the C7 hydroxyl group with a triethylsilyl group.



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## References

- 1. Buy 7-O-(Triethylsilyl) Baccatin III | 115437-21-3 [smolecule.com]
- 2. 7-(Triethylsilyl)-baccatin III - LKT Labs [lktlabs.com]
- 3. 7-O-(Triethylsilyl) Baccatin III - CAS - 115437-21-3 | Axios Research [axios-research.com]
- 4. scbt.com [scbt.com]
- 5. 7-O-(Triethylsilyl) Baccatin III | CAS No- 115437-21-3 | NA [chemicea.com]
- To cite this document: BenchChem. [7-(Triethylsilyl)baccatin III: A Comprehensive Technical Guide for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019003#7-triethylsilyl-baccatin-iii-cas-number-115437-21-3]

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